

# In Vitro Characterization of Ruzinurad's URAT1 Inhibition: A Technical Overview

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## Compound of Interest

Compound Name: *Ruzinurad*

Cat. No.: *B3181943*

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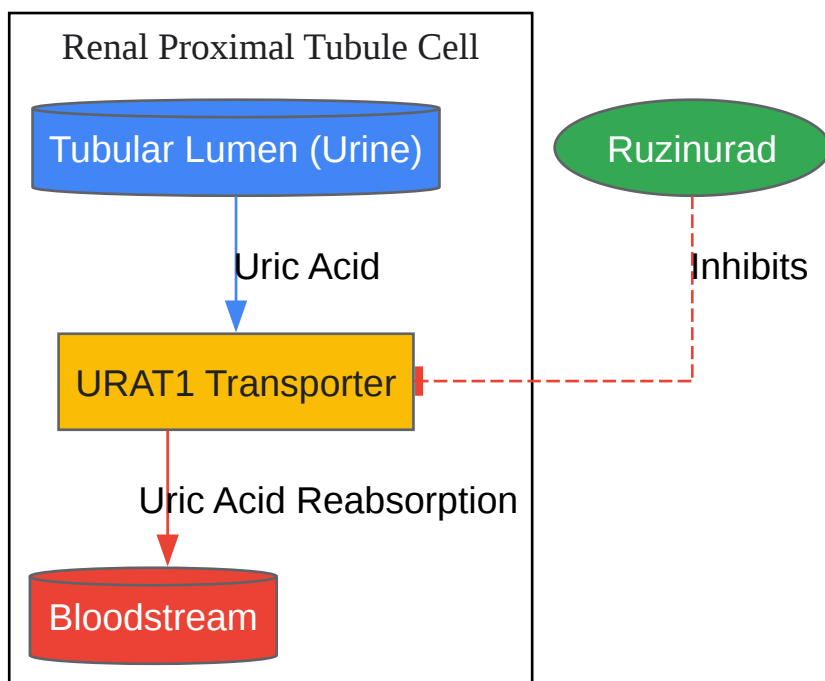
Audience: Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the in vitro characterization of **Ruzinurad** (also known as SHR4640), a selective inhibitor of Urate Transporter 1 (URAT1). **Ruzinurad** is an investigational agent being developed for the treatment of hyperuricemia and gout.[1] Its mechanism of action centers on the inhibition of URAT1, a key protein responsible for the reabsorption of uric acid in the kidneys.[2] By blocking URAT1, **Ruzinurad** increases the urinary excretion of uric acid, thereby lowering serum uric acid levels.[2]

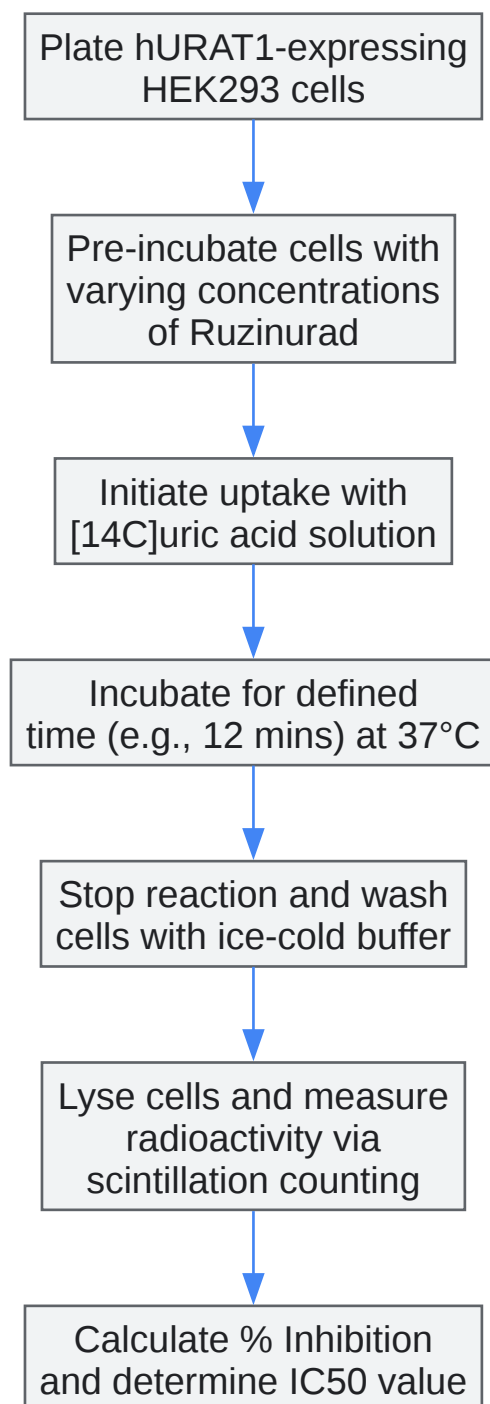
## Mechanism of Action: URAT1 Inhibition

Urate homeostasis is primarily maintained by the kidneys, where approximately 90% of the urate filtered by the glomerulus is reabsorbed back into the bloodstream.[3][4] This reabsorption is largely mediated by URAT1 (encoded by the SLC22A12 gene), an organic anion exchanger located on the apical membrane of proximal tubule epithelial cells.[5][6][7] URAT1 facilitates the reuptake of uric acid from the renal ultrafiltrate.[5]

**Ruzinurad** selectively targets and inhibits the function of URAT1.[1][8] This inhibition prevents the reabsorption of uric acid, leading to increased fractional excretion of uric acid (FEUA) and a reduction in serum uric acid concentrations.[2] This targeted action makes **Ruzinurad** a promising therapeutic agent for managing conditions driven by elevated uric acid levels, such as gout.[2]



Mechanism of Ruzinurad Action on URAT1



Workflow for In Vitro URAT1 Inhibition Assay

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